

Ecotoxicological Profile of Guanylurea: A Technical Guide for Aquatic Risk Assessment

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Compound of Interest

Compound Name: Guanylurea

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Guanylurea, the primary transformation product of the widely prescribed antidiabetic drug metformin, is an emerging environmental contaminant of concern.^{[1][2]} Its presence in aquatic ecosystems, often at concentrations higher than the parent compound, necessitates a thorough understanding of its potential ecotoxicological effects.^{[3][4][5]} This technical guide provides a comprehensive overview of the current knowledge on the ecotoxicological effects of **guanylurea** on aquatic organisms, with a focus on quantitative data, experimental protocols, and logical workflows.

Ecotoxicity Data Summary

The ecotoxicity of **guanylurea** has been investigated in a range of aquatic organisms, including fish, invertebrates, and algae. The available data, while still somewhat scarce, indicate that the sensitivity to **guanylurea** varies among different species and trophic levels.^[1] A summary of the key quantitative toxicity data is presented in the tables below.

Table 1: Acute and Chronic Toxicity of **Guanylurea** to Aquatic Fish Species

Species	Life Stage	Exposure Duration	Endpoint	Value	Units	Reference
Oryzias latipes (Japanese medaka)	Larval	28 days	Growth Reduction	Significant at 1-100	ng/L	[1]
Oryzias latipes (Japanese medaka)	Adult	165 days	Growth	No Significant Effect	-	[1]
Salmo trutta f. fario (Brown trout)	Eggs, Larvae, Juvenile	3 weeks	Mortality, Growth, Development	No Significant Effect up to 1000	µg/L	[1][6]
Danio rerio (Zebrafish)	Embryo-larval	120 hours	Mortality (LC50)	> 4000	µg/L	[7]
Danio rerio (Zebrafish)	Embryo-larval	120 hours	Increased Mortality	Significant at 40 and 4000	µg/L	[7]

Table 2: Acute and Chronic Toxicity of **Guanyldurea** to Aquatic Invertebrates

Species	Exposure Duration	Endpoint	Value	Units	Reference
Daphnia magna	48 hours	Immobilisation (EC50)	40	mg/L	[1]
Ceriodaphnia dubia	-	Reproduction (NOEC)	8	mg/L	[1]
Ceriodaphnia dubia	-	No Toxicological Effects	Up to 160	µg/L	[8] [9]
Brachionus calyciflorus (Rotifer)	-	Growth Inhibition	Significant at 1 and 100	mg/L	[2]

Table 3: Toxicity of **Guanylurea** to Aquatic Algae

Species	Exposure Duration	Endpoint	Observation	Concentration	Units	Reference
Tetrademus obliquus	-	Growth Inhibition	Stress observed	1 and 100	mg/L	[2]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of ecotoxicological studies. Below are summaries of key experimental protocols employed in the assessment of **guanylurea**'s effects on aquatic organisms.

1. Fish Early-Life Stage (ELS) Toxicity Test (based on studies with *Oryzias latipes* and *Salmo trutta* f. *fario*)

- Test Organism: Japanese medaka (*Oryzias latipes*) or Brown trout (*Salmo trutta* f. *fario*) embryos/larvae.[\[1\]](#)[\[3\]](#)

- Test Substance: **Guanylurea** dissolved in a suitable solvent and diluted to nominal concentrations.
- Exposure System: Semi-static or flow-through system with daily or continuous renewal of test solutions.
- Test Concentrations: A control group and a series of **guanylurea** concentrations (e.g., 1, 10, 100 ng/L or 10, 100, 1000 µg/L).[\[1\]](#)[\[3\]](#)
- Exposure Duration: Typically 28 days for medaka ELS tests or longer for full life-cycle assessments.[\[1\]](#)[\[3\]](#) For brown trout, exposure can be for several weeks.[\[1\]](#)
- Endpoints Measured:
 - Mortality: Daily observation and recording of dead embryos and larvae.[\[1\]](#)
 - Hatching Success: Percentage of embryos that successfully hatch.[\[1\]](#)[\[3\]](#)
 - Time to Hatch: Duration from fertilization to hatching.[\[1\]](#)[\[3\]](#)
 - Growth: Measurement of body weight and length at the end of the exposure period.[\[1\]](#)[\[3\]](#)
 - Developmental Abnormalities: Observation for any morphological or behavioral abnormalities.[\[7\]](#)
- Water Quality Parameters: Regular monitoring of temperature, pH, dissolved oxygen, and conductivity.[\[9\]](#)
- Analytical Chemistry: Periodic verification of **guanylurea** concentrations in the test water using methods like liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS) after derivatization.[\[10\]](#)[\[11\]](#)[\[12\]](#)

2. Invertebrate Acute Immobilisation Test (based on Daphnia magna studies)

- Test Organism: Daphnia magna, neonates (<24 hours old).
- Test Substance: **Guanylurea** dissolved in reconstituted hard water.

- Exposure System: Static system.
- Test Concentrations: A control and a range of concentrations to determine the EC50 (e.g., up to 40 mg/L).^[1]
- Exposure Duration: 48 hours.
- Endpoint Measured: Immobilisation (daphnids that are not able to swim within 15 seconds after gentle agitation of the test vessel).
- Test Conditions: 20 ± 2°C, 16:8 hour light:dark photoperiod.
- Data Analysis: Calculation of the 50% effective concentration (EC50) using probit analysis or other suitable statistical methods.

3. Invertebrate Chronic Reproduction Test (based on Ceriodaphnia dubia studies)

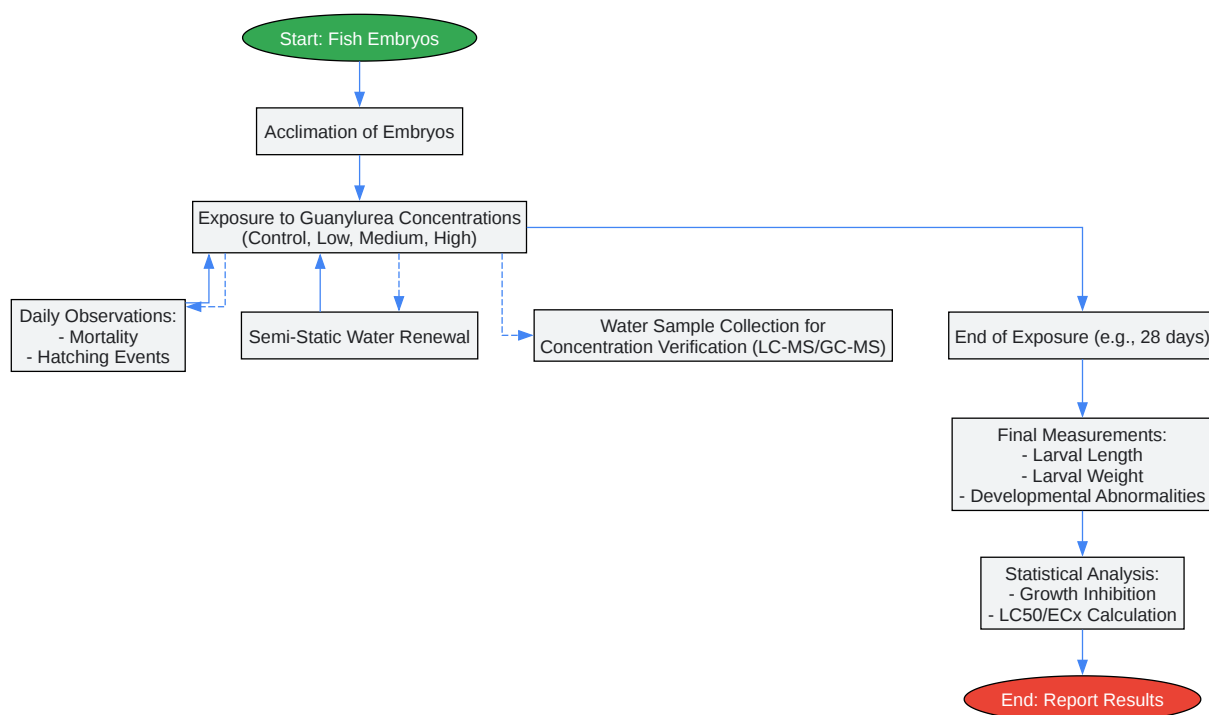
- Test Organism: Ceriodaphnia dubia, neonates (<24 hours old).
- Test Substance: **Guanylurea** dissolved in appropriate culture medium.
- Exposure System: Semi-static renewal system.
- Test Concentrations: A control and a series of concentrations to determine the No Observed Effect Concentration (NOEC) (e.g., up to 8 mg/L).^[1]
- Exposure Duration: 7 days.
- Endpoints Measured:
 - Survival: Daily monitoring of adult survival.
 - Reproduction: Daily counting of offspring produced per adult.
- Feeding: Daily feeding with a suitable algal food source.
- Data Analysis: Statistical comparison of reproduction and survival in the exposure groups to the control group to determine the NOEC and the Lowest Observed Effect Concentration

(LOEC).

4. Algal Growth Inhibition Test (based on *Tetradismus obliquus* studies)

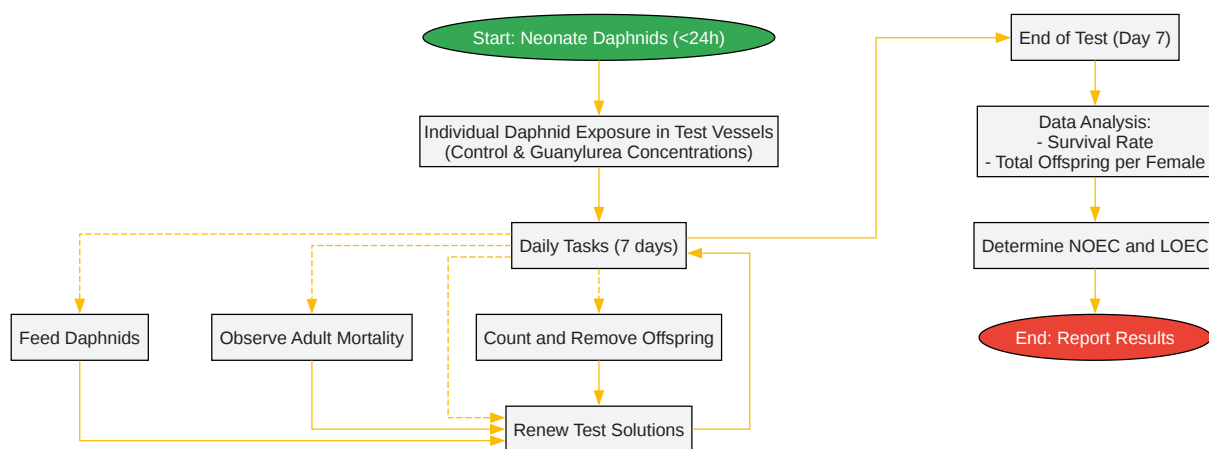
- Test Organism: *Tetradismus obliquus* in the exponential growth phase.
- Test Substance: **Guanylurea** dissolved in algal growth medium.
- Exposure System: Static system.
- Test Concentrations: A control and a range of concentrations (e.g., 1 and 100 mg/L).^[2]
- Exposure Duration: 72 or 96 hours.
- Endpoint Measured: Algal growth, determined by measuring cell density, fluorescence, or absorbance over time.
- Test Conditions: Continuous illumination at a constant temperature (e.g., $24 \pm 2^\circ\text{C}$).
- Data Analysis: Calculation of the EC50 for growth rate inhibition and yield.

Visualizations: Experimental Workflows



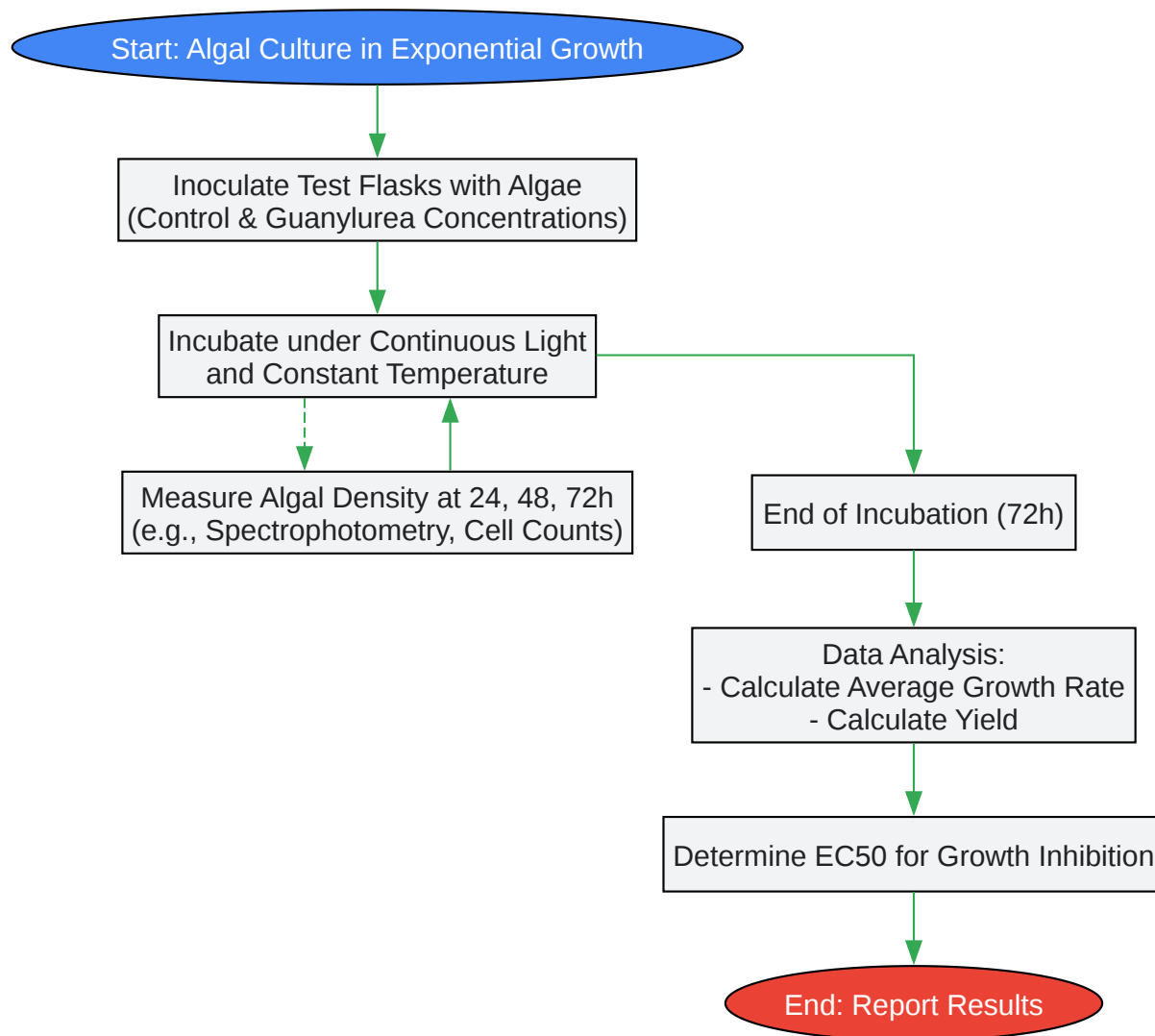
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Fish Early-Life Stage (ELS) Toxicity Test Workflow.



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Daphnia magna Reproduction Test Workflow.



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Algal Growth Inhibition Test Workflow.

Conclusion

The available data suggest that while **guanylurea** may not exhibit high acute toxicity to some aquatic organisms, there are indications of potential chronic effects, particularly on the growth of early life-stage fish at environmentally relevant concentrations in the ng/L range.[1][3] The

toxicity of **guany lurea** appears to be species-specific, highlighting the need for a comprehensive testing approach covering different trophic levels for a robust environmental risk assessment. Further research is warranted to elucidate the mechanisms of action and potential long-term impacts of **guany lurea** in aquatic environments. The standardized protocols and workflows presented in this guide provide a framework for conducting such vital research.

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